

Technical Support Center: Dissolving Lyophilized Gastrin I (1-14) Powder

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Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B15616311*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper dissolution of lyophilized Gastrin I (1-14) powder. Below you will find frequently asked questions, a detailed experimental protocol, a troubleshooting guide, and quantitative solubility data to ensure successful preparation of your peptide solution for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended initial solvent for dissolving Gastrin I (1-14) powder?

A1: Due to the acidic nature of the Gastrin I (1-14) peptide, the recommended initial solvent is sterile, distilled water. If solubility is limited in water, a dilute basic buffer is the next appropriate choice.

Q2: Why is my Gastrin I (1-14) not dissolving in water?

A2: Gastrin I (1-14) is an acidic peptide due to its five glutamic acid residues. Peptides with a net charge can sometimes have poor solubility in neutral water. Additionally, the presence of several hydrophobic amino acids can contribute to insolubility. If the peptide does not dissolve

in water, using a dilute basic solution is recommended to increase the pH and improve solubility.

Q3: What should I do if the peptide still doesn't dissolve after trying water and a basic buffer?

A3: For particularly hydrophobic peptides, a small amount of an organic solvent can be used to aid dissolution. First, attempt to dissolve the peptide in a minimal amount of Dimethyl Sulfoxide (DMSO), and then slowly add your aqueous buffer to the desired concentration.

Q4: How should I store the reconstituted Gastrin I (1-14) solution?

A4: Once reconstituted, it is recommended to aliquot the Gastrin I (1-14) solution into single-use volumes and store them at -20°C. Stock solutions are generally stable for up to 2 months at -20°C.[1][2] Avoid repeated freeze-thaw cycles, as this can degrade the peptide. For longer-term storage, -80°C is preferable.[3]

Q5: What is the stability of the lyophilized Gastrin I (1-14) powder?

A5: Lyophilized Gastrin I (1-14) powder is stable for extended periods when stored properly. For long-term storage, it is recommended to keep the powder at -20°C.[3]

Quantitative Solubility Data

The solubility of Gastrin I (1-14) can vary depending on the purity of the peptide and the solvent used. The following table summarizes available quantitative data.

Solvent	Concentration	Notes
DMSO	≥ 100 mg/mL	Hygroscopic DMSO can impact solubility.
Water	11.11 mg/mL	Requires sonication and pH adjustment to 9 with NH ₃ ·H ₂ O. [4]
0.1% NH ₄ OH, pH 8.0	1 mg/mL	For Gastrin I (human).[2]

Detailed Experimental Protocol for Dissolving Gastrin I (1-14)

This protocol provides a step-by-step guide for the proper reconstitution of lyophilized Gastrin I (1-14) powder.

Materials:

- Lyophilized Gastrin I (1-14) powder
- Sterile, distilled water
- 0.1 M Ammonium Bicarbonate (if necessary)
- Dimethyl Sulfoxide (DMSO) (if necessary)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of lyophilized Gastrin I (1-14) powder and your chosen solvent to equilibrate to room temperature before opening.
- **Centrifuge:** Briefly centrifuge the vial to ensure that all of the powder is collected at the bottom.
- **Initial Dissolution Attempt (Water):**
 - Add the calculated volume of sterile, distilled water to the vial to achieve the desired stock concentration.
 - Gently vortex or swirl the vial to mix. Avoid vigorous shaking.
 - If the peptide does not fully dissolve, you may proceed to the next step.
- **Basic Buffer Dissolution (if necessary):**

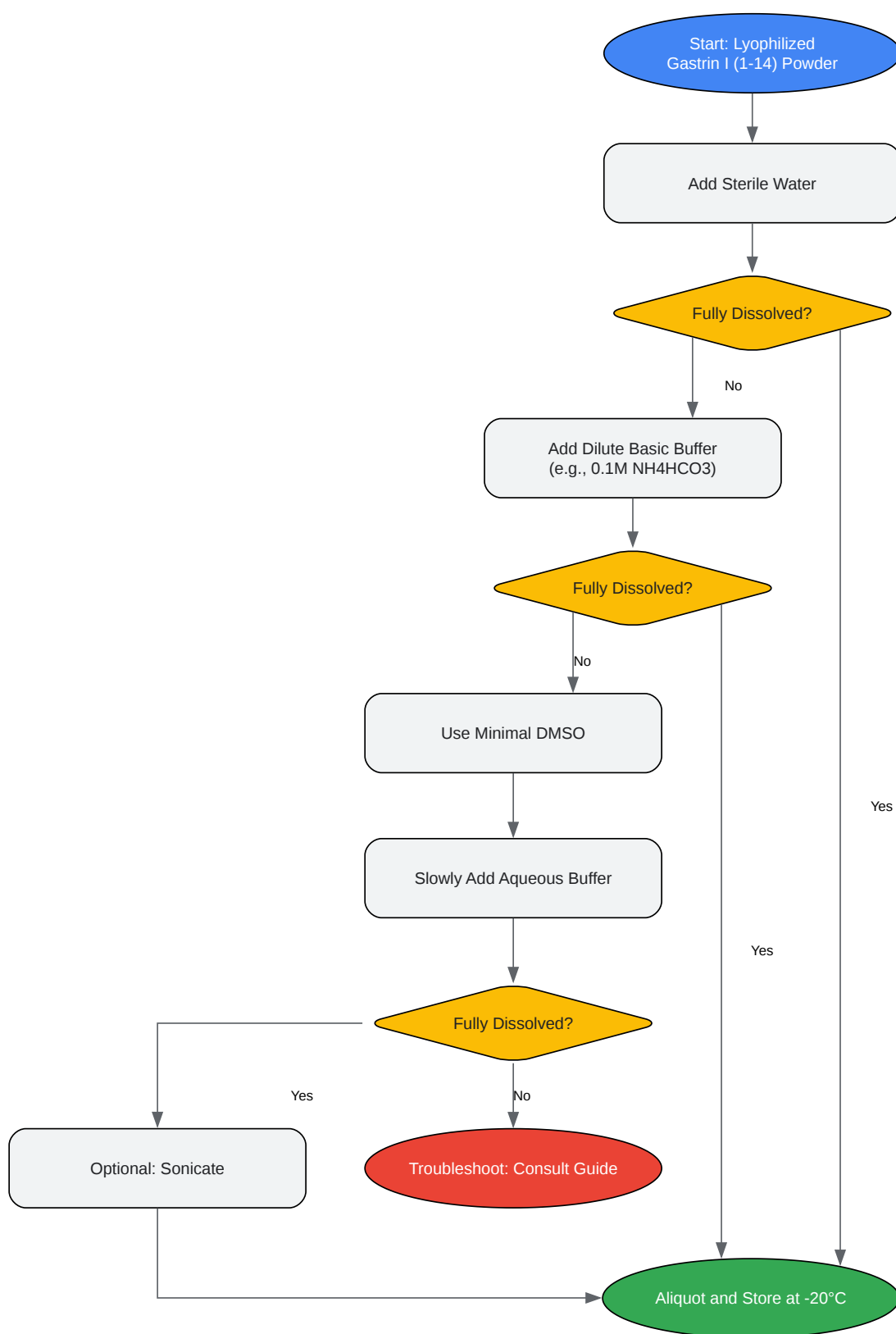
- If the peptide did not dissolve in water, add a small amount of 0.1 M ammonium bicarbonate dropwise to the solution until the peptide dissolves. Monitor the pH to ensure it does not become too basic for your experimental needs.
- Organic Solvent Dissolution (for persistent issues):
 - If the peptide remains insoluble, use a fresh vial of lyophilized powder.
 - Add a minimal volume of DMSO (e.g., 10-20 μ L) to the vial and gently mix until the peptide is dissolved.
 - Slowly add your desired aqueous buffer to the DMSO solution, mixing gently, until you reach the final desired concentration. Be aware that adding the aqueous solution too quickly can cause the peptide to precipitate.
- Sonication (Optional): If you observe any particulates, you can sonicate the solution for a few minutes to aid dissolution.
- Aliquoting and Storage:
 - Once the peptide is fully dissolved, aliquot the solution into sterile, single-use microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Powder is difficult to dissolve	The peptide is acidic and may not be soluble in neutral water. The peptide may also have hydrophobic properties.	First, try dissolving in sterile, distilled water. If unsuccessful, use a dilute basic solution like 0.1 M ammonium bicarbonate. For very hydrophobic peptides, dissolve in a small amount of DMSO first, then slowly add your aqueous buffer. [5] [6]
Solution is cloudy or has particulates	The peptide is not fully dissolved or has aggregated.	Gently warm the solution to aid dissolution. Sonication can also help to break up aggregates. [6] If the cloudiness persists, it may indicate that the solubility limit has been exceeded.
Peptide precipitates after adding aqueous buffer to DMSO	The peptide is "crashing out" of the solution due to the rapid change in solvent polarity.	Add the aqueous buffer to the DMSO solution very slowly while gently mixing. This allows for a more gradual solvent exchange and can prevent precipitation.

Dissolution Workflow

The following diagram illustrates the recommended workflow for dissolving lyophilized Gastrin I (1-14) powder.



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Caption: Workflow for dissolving lyophilized Gastrin I (1-14).

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